

# propamocarb maximum residue limits MRLs by crop

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

[Get Quote](#)

## Propamocarb MRLs by Crop and Region

Crop / Commodity Group	Region	MRL (mg/kg)	Status / Effective Date
Radishes (roots)	European Union	8 mg/kg (increased from 3 mg/kg)	Effective from <b>23 July 2025</b> [1].
Roman rocket/Rucola (incl. small radish leaves)	European Union	600 mg/kg (increased from 30 mg/kg)	Effective from <b>23 July 2025</b> [1].
Lettuces	European Union	20 mg/kg (proposed decrease from 40 mg/kg)	Expected to apply from <b>~January 2026</b> [1].
Honey & other apiculture products	European Union	15 mg/kg (increased from 0.05 mg/kg)	In force since 2024 [1].
Leafy greens subgroup 4-16A	United States	150 ppm (equivalent to mg/kg)	Established in 2019 [2].
Tuberous and corm vegetable subgroup 1C	United States	0.30 ppm (equivalent to mg/kg)	Established in 2019 [2].

Crop / Commodity Group	Region	MRL (mg/kg)	Status / Effective Date
Fruiting vegetable group 8-10	United States	4.0 ppm (equivalent to mg/kg)	Established in 2019 [2].
Guava	United States	0.05 ppm (equivalent to mg/kg)	Established in 2019 [2].
Starfruit	United States	0.05 ppm (equivalent to mg/kg)	Established in 2019 [2].

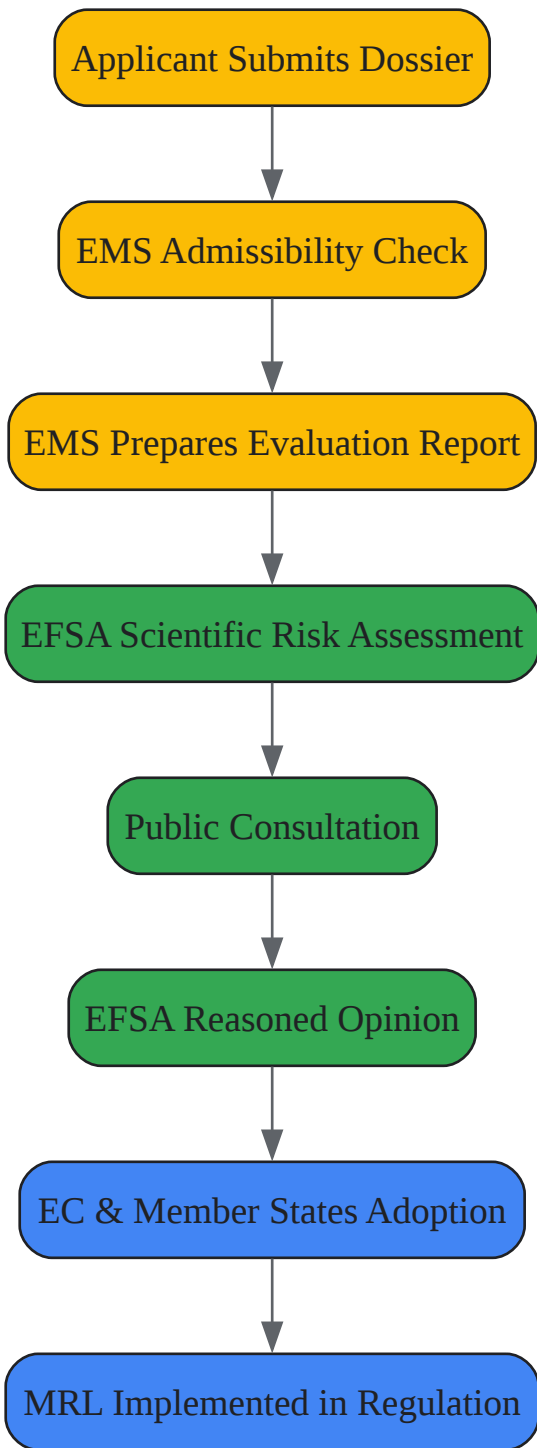
## Experimental Protocols and Enforcement Details

For researchers conducting residue analysis, the following methodological details from recent EFSA assessments are crucial:

- **Enforcement Residue Definition:** The residue definition for enforcement and risk assessment in the EU is "**Propamocarb (sum of propamocarb and its salts expressed as propamocarb)**". This definition applies to primary crops, rotational crops, and processed products [3] [4].
- **Analytical Method:** **Sufficiently validated analytical methods based on HPLC-MS/MS** are available to control residues according to the enforcement definition. These methods enable the quantification of propamocarb residues at or above a **validated limit of quantification (LOQ) of 0.01 mg/kg** in crops with high water content, such as leafy greens and radishes [4].
- **Consumer Risk Assessment:** The European Food Safety Authority (EFSA) uses the **Pesticide Residues Intake Model (PRIMO)** to assess short-term and long-term consumer exposure. Recent assessments for new MRLs concluded that the intake of residues from the proposed uses is **unlikely to present a risk to consumer health** [3] [4].

## Regulatory Workflow for MRL Setting and Assessment

The process of setting or modifying an MRL, particularly in the EU, follows a structured scientific and regulatory pathway. The diagram below outlines the key stages from application to implementation.



[Click to download full resolution via product page](#)

## Key Stages in the EU MRL Setting Process

- **Application and Evaluation:** In accordance with **Article 6 of Regulation (EC) No 396/2005**, an applicant submits a request to a Member State, which acts as the Evaluating Member State (EMS). The EMS checks the dossier for admissibility and prepares a comprehensive evaluation report [4].

- **Scientific Assessment by EFSA:** The European Commission mandates EFSA to perform the risk assessment. EFSA assesses the application, the EMS report, and all supporting data. This includes evaluating the **metabolism of propamocarb, the suitability of analytical methods, and the consumer exposure risk** using dietary models. A public consultation is often held [3] [4].
- **Regulatory Decision:** Based on EFSA's reasoned opinion, which proposes MRLs and confirms no consumer health risk, the **European Commission and Member States decide on the final MRL** and incorporate it into Annexes of Regulation (EC) No 396/2005 [5] [1].

## Key Considerations for Researchers

- **Stay Updated on Regulations:** MRLs are dynamic. The EU MRL for lettuce is expected to be lowered in 2026 due to concerns about the acute reference dose (ARfD) being exceeded, highlighting the importance of monitoring for changes [1].
- **Verify with Official Sources:** For the most current and comprehensive MRL information, always consult official databases such as the **EU Pesticide Residues Database** and the **USDA MRL Database**, as international regulations frequently change [1] [6].
- **Consult for Trade:** Producers and exporters must verify and adapt their **Good Agricultural Practices (GAPs)**, including dose rates and pre-harvest intervals, to ensure compliance with the new MRLs in their target markets [7].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Maximum residue level for propamocarb [agrinfo.eu]
2. Propamocarb; Pesticide Tolerances [federalregister.gov]
3. Modification of the existing maximum residue level for ... [pmc.ncbi.nlm.nih.gov]
4. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]
5. EU legislation on MRLs - Food Safety - European Commission [food.ec.europa.eu]
6. Maximum Residue Limits (MRL) Database [fas.usda.gov]

7. EU and GB MRL changes in 2025 (January-March 2025) [news.colead.link]

To cite this document: Smolecule. [propamocarb maximum residue limits MRLs by crop]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b562066#propamocarb-maximum-residue-limits-mrls-by-crop]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com